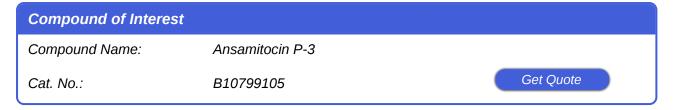


Ansamitocin P-3: A Technical Guide to its Structure and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ansamitocin P-3 is a potent antitumor agent belonging to the maytansinoid family of macrolide antibiotics.[1] Originally isolated from Actinosynnema pretiosum, it has garnered significant interest in the field of oncology due to its cytotoxic activity.[1] This technical guide provides an in-depth overview of the structure, chemical properties, and mechanism of action of Ansamitocin P-3, tailored for professionals in research and drug development.

Chemical Structure and Properties

Ansamitocin P-3 is a 19-membered macrocyclic lactam with a complex stereochemical arrangement. Its structure is characterized by a chlorinated benzene ring and an ester side chain at the C-3 position, which is an isobutyrate group.[2]

Structure:

• IUPAC Name: [(1S,2R,3S,5S,6S,16E,18E,20R,21S)-11-chloro-21-hydroxy-12,20-dimethoxy-2,5,9,16-tetramethyl-8,23-dioxo-4,24-dioxa-9,22-diazatetracyclo[19.3.1.1¹⁰,¹⁴.0³,⁵]hexacosa-10,12,14(26),16,18-pentaen-6-yl] 2-methylpropanoate

A summary of the key chemical and physical properties of **Ansamitocin P-3** is presented in the tables below for easy reference and comparison.



Table 1: General Chemical Properties of Ansamitocin P-3

Property	Value
Molecular Formula	C32H43CIN2O9
Molecular Weight	635.14 g/mol
CAS Number	66584-72-3
Appearance	White to off-white crystalline solid

Table 2: Physicochemical Properties of Ansamitocin P-3

Property	Value
Melting Point	188-190 °C
Solubility	Soluble in DMSO, ethanol, methanol, and other organic solvents. Insoluble in water.
Storage Conditions	Store at -20°C for long-term stability.

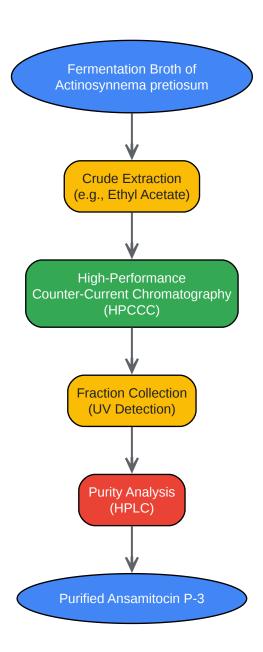
Mechanism of Action: Microtubule Inhibition and Apoptosis

Ansamitocin P-3 exerts its potent cytotoxic effects by disrupting microtubule dynamics, a critical process for cell division.[3] It binds to tubulin, the protein subunit of microtubules, at the maytansine-binding site.[3] This interaction inhibits microtubule assembly and promotes their disassembly, leading to mitotic arrest and ultimately, programmed cell death (apoptosis).[3][4]

The signaling pathway initiated by **Ansamitocin P-3**'s interaction with tubulin involves the activation of spindle checkpoint proteins, such as Mad2 and BubR1.[4][5] This activation prevents the cell from progressing through mitosis, leading to an accumulation of cells in the G2/M phase.[6] Subsequently, the p53 tumor suppressor protein is activated, initiating the apoptotic cascade.[4][5][7]







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